

2,4-Dimethoxy-3-methylbenzaldehyde: A Synthetic Precursor in Complex Molecule Synthesis

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Compound of Interest

Compound Name: 2,4-Dimethoxy-3-methylbenzaldehyde

Cat. No.: B1295677

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Executive Summary

2,4-Dimethoxy-3-methylbenzaldehyde is a substituted aromatic aldehyde that serves as a valuable building block in multi-step organic synthesis. A thorough review of scientific literature and chemical databases indicates that this compound is not a known natural product. Its significance lies in its role as a key starting material for the total synthesis of complex bioactive molecules. This guide details the chemical properties of **2,4-Dimethoxy-3-methylbenzaldehyde** and its notable applications in the synthesis of (-)-kendomycin and renierol derivatives, providing a resource for professionals in chemical and pharmaceutical research.

Introduction: A Synthetic Origin

Despite the structural complexity often found in natural products, there is currently no scientific evidence to suggest that **2,4-Dimethoxy-3-methylbenzaldehyde** occurs naturally. Extensive searches of natural product databases and the broader scientific literature do not yield any reports of its isolation from plant, fungal, marine, or microbial sources. Consequently, this document will focus on its established role as a synthetic reagent.

Chemical and Physical Properties

The fundamental properties of **2,4-Dimethoxy-3-methylbenzaldehyde** are summarized in the table below. This data is essential for its use in designing and executing synthetic routes.

Property	Value
CAS Number	7149-92-0
Molecular Formula	C ₁₀ H ₁₂ O ₃
Molecular Weight	180.20 g/mol
Appearance	White to light yellow crystalline powder
Melting Point	52-54 °C
Synonyms	2,4-Dimethoxy-m-tolualdehyde

Role in the Total Synthesis of Bioactive Compounds

The utility of **2,4-Dimethoxy-3-methylbenzaldehyde** is most prominently demonstrated in its application as a foundational element for constructing intricate molecular architectures. Its specific substitution pattern makes it an ideal starting point for syntheses that require a highly functionalized aromatic ring.

Synthesis of (-)-Kendomycin

2,4-Dimethoxy-3-methylbenzaldehyde has been employed as a starting reagent in the stereocontrolled total synthesis of (-)-kendomycin.^{[1][2]} Kendomycin is a potent polyketide antibiotic with significant antitumor and anti-HIV activity. The synthesis of such a complex molecule requires a precise and efficient strategy, and the use of **2,4-Dimethoxy-3-methylbenzaldehyde** provides a reliable entry point to a key fragment of the final structure.

Synthesis of Renierol and its Derivatives

This benzaldehyde derivative is also a crucial precursor in the total syntheses of renierol, renierol acetate, and renierol propionate.^[1] Renierol is a marine alkaloid isolated from sponges of the genus *Reniera*, and it exhibits cytotoxic and antimicrobial properties. The synthetic route

to these molecules leverages the structural features of **2,4-Dimethoxy-3-methylbenzaldehyde** to build the core of the renierol framework.

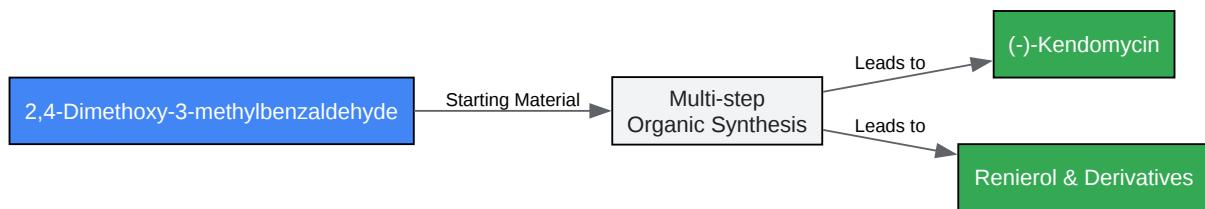
Experimental Methodologies: Not Applicable for Natural Isolation

As **2,4-Dimethoxy-3-methylbenzaldehyde** has not been identified from a natural source, there are no established experimental protocols for its extraction, isolation, or purification from any biological matrix. The compound is commercially available from various chemical suppliers as a synthetic chemical.

The synthetic transformations involving this aldehyde in the context of total synthesis, such as in the path towards **(-)-kendomycin**, involve complex multi-step sequences. These are detailed in specialized organic chemistry literature and are beyond the scope of a general guide.

Logical Workflow: From Precursor to Complex Products

The following diagram illustrates the role of **2,4-Dimethoxy-3-methylbenzaldehyde** as a synthetic precursor in the production of the aforementioned bioactive compounds.



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